

# Diethyl disulfide molecular weight and formula

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## Compound of Interest

Compound Name: Diethyl disulfide

Cat. No.: B047229

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## Technical Guide: Diethyl Disulfide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties and relevant experimental methodologies for **diethyl disulfide**. The information is intended to support research and development activities where this compound is of interest.

## Core Properties of Diethyl Disulfide

**Diethyl disulfide**, also known as ethyl disulfide or 3,4-Dithiahexane, is an organic disulfide compound.<sup>[1]</sup> It is a colorless to light yellow liquid with a characteristic onion- or garlic-like odor.<sup>[2]</sup>

## Quantitative Data Summary

The fundamental molecular and physical properties of **diethyl disulfide** are summarized below for easy reference.

Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>10</sub> S <sub>2</sub>	[1][2][3][4][5]
Molecular Weight	122.25 g/mol	[2][4]
IUPAC Name	(ethyldisulfanyl)ethane	[1][3]
CAS Registry Number	110-81-6	[1][4]
Density	0.993 g/mL at 25 °C	[2][5]
Boiling Point	151-153 °C	[2][5]
Flash Point	40 °C (closed cup)	
Solubility	Insoluble in water, soluble in organic solvents	[5]

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **diethyl disulfide** are critical for its application in research.

### Synthesis Protocol: Oxidation of Ethanethiol

A common method for preparing disulfides is through the oxidation of the corresponding thiols. The following is a general procedure adapted from established methods for disulfide synthesis. [6]

Objective: To synthesize **diethyl disulfide** via the oxidation of ethanethiol.

Materials:

- Ethanethiol (C<sub>2</sub>H<sub>5</sub>SH)
- Oxidizing agent (e.g., Trichloroisocyanuric acid, TCCA)
- Benzoic acid
- Pyridine

- Solvents: Acetonitrile, Methylene chloride ( $\text{CH}_2\text{Cl}_2$ ), Diethyl ether ( $(\text{C}_2\text{H}_5)_2\text{O}$ )
- Aqueous solutions: 1N NaOH, 1N HCl, Saturated NaCl, Saturated  $\text{NaHSO}_3$
- Drying agent: Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ )
- Two-neck round-bottom flask (25 mL)
- Stirrer
- Syringe

Procedure:

- In a 25 mL two-neck flask, combine 2 mmol of ethanethiol, 2 mmol of benzoic acid, 2 mL of acetonitrile, 2 mL of methylene chloride, and 0.1 mL of water.
- Stir the mixture for 5 minutes.
- Prepare a solution of the oxidizing agent (1.5 mmol of TCCA) in 1 mL of acetonitrile.
- Add the oxidant solution dropwise to the reaction flask via a syringe over a period of 30 minutes.
- After the addition is complete, continue stirring the reaction mixture for an additional 30 minutes at  $40^\circ\text{C}$ .
- Quench any excess oxidant by slowly adding a saturated  $\text{NaHSO}_3$  solution until the oxidizing power is neutralized (test with wet iodide-starch paper).
- A precipitate of cyanuric acid will form; remove it by filtration and wash with diethyl ether.
- Combine the filtrate and the ether washings. Remove most of the solvent using a rotary evaporator.
- Dilute the residue with 20 mL of diethyl ether.

- Wash the ether solution sequentially with 1N NaOH (2 x 3 mL), 1N HCl (2 x 3 mL), and saturated NaCl solution (2 x 3 mL).
- Dry the organic layer over anhydrous MgSO<sub>4</sub>.
- Filter off the drying agent and concentrate the solution to obtain the crude **diethyl disulfide** product.
- The crude product can be further purified by preparative Thin-Layer Chromatography (TLC) on silica gel.[\[6\]](#)

## Analytical Protocol: Quantification by Gas Chromatography (GC)

Gas chromatography is a standard method for the analysis and quantification of volatile sulfur compounds like **diethyl disulfide**.[\[7\]](#) The following protocol outlines a general approach for its determination.

Objective: To determine the concentration of **diethyl disulfide** in a sample matrix.

Instrumentation:

- Gas Chromatograph (GC)
- Detector: Flame Photometric Detector (FPD) or Mass Spectrometer (MS)
- Capillary Column: A polar column such as DB-Wax or a non-polar column like DB-1 is suitable.[\[7\]](#)

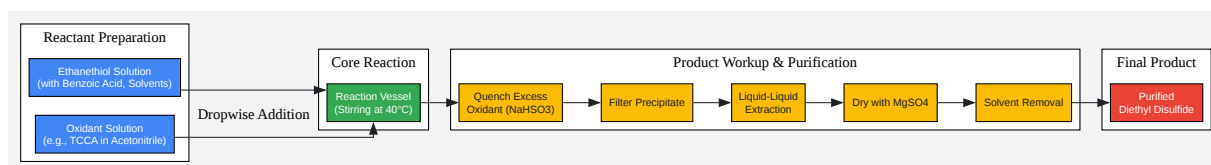
Procedure:

- Sample Preparation:
  - For liquid samples (e.g., water, wine), a direct aqueous injection or a liquid-liquid extraction may be employed.
  - For air or gas samples, analytes are typically trapped on a sorbent tube (e.g., charcoal). The trapped compounds are then desorbed using a solvent like methyl acetate.[\[8\]](#)

- Instrument Setup:
  - Injector: Set to a temperature appropriate for volatile compounds (e.g., 200-250°C).
  - Oven Program: A temperature ramp is used to separate compounds. For example, start at 40°C, hold for 2-3 minutes, then ramp at 5-10°C/min to a final temperature of 200-220°C. [\[7\]](#)
  - Carrier Gas: Use an inert gas like Helium or Hydrogen at a constant flow rate.
  - Detector:
    - FPD: Optimized for sulfur detection.
    - MS: Set to scan a relevant mass range or in selected ion monitoring (SIM) mode for higher sensitivity.
- Calibration:
  - Prepare a series of standard solutions of **diethyl disulfide** of known concentrations in the same solvent used for sample preparation.
  - Inject each standard to generate a calibration curve by plotting the peak area against concentration.
- Sample Analysis:
  - Inject the prepared sample extract into the GC system.
  - Identify the **diethyl disulfide** peak by its retention time, comparing it to the standards.
  - Quantify the amount of **diethyl disulfide** in the sample by comparing its peak area to the calibration curve.

## Workflow Visualization

The following diagram illustrates the general experimental workflow for the synthesis of **diethyl disulfide** from its corresponding thiol, as detailed in the protocol above.



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Caption: General workflow for the synthesis of **diethyl disulfide** via thiol oxidation.

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- To cite this document: BenchChem. [Diethyl disulfide molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047229#diethyl-disulfide-molecular-weight-and-formula]

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